

A Comprehensive Technical Guide to the Physicochemical Properties of 3-Methylcyclohexanone

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	3-Methylcyclohexanone
CAS No.:	625-96-7
Cat. No.:	B7771114

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methylcyclohexanone (CAS No. 591-24-2), a substituted cyclic ketone, serves as a versatile intermediate and building block in organic synthesis.^[1] Its utility spans the development of novel pharmaceutical agents and the synthesis of fine chemicals. A thorough understanding of its physical and chemical properties is paramount for its effective application in research and development. This guide provides a detailed overview of the key physical constants of **3-methylcyclohexanone**, methodologies for their determination, its spectroscopic signature, and essential safety information. As **3-methylcyclohexanone** is a chiral molecule, existing as (R) and (S) enantiomers, this guide will also touch upon the properties of its stereoisomers.^{[1][2]}

Physicochemical Properties

The physical characteristics of **3-methylcyclohexanone** are crucial for its handling, purification, and use in chemical reactions. These properties are summarized in the table below.

Physical Property	Value	Source(s)
Boiling Point	169-170 °C	[3]
Melting Point	-73 °C	[3]
Density	0.914 g/mL at 25 °C	[4]
Refractive Index (n ₂₀ /D)	1.446	[3]
Molecular Formula	C ₇ H ₁₂ O	[3]
Molecular Weight	112.17 g/mol	[3]
Appearance	Clear colorless to very slightly yellow liquid	[5]
Solubility	Insoluble in water; soluble in alcohol, ether, and oils.	[4][6]
Vapor Pressure	1.5 mmHg at 25 °C	[6]
Flash Point	48 °C (118.4 °F) - closed cup	[7]

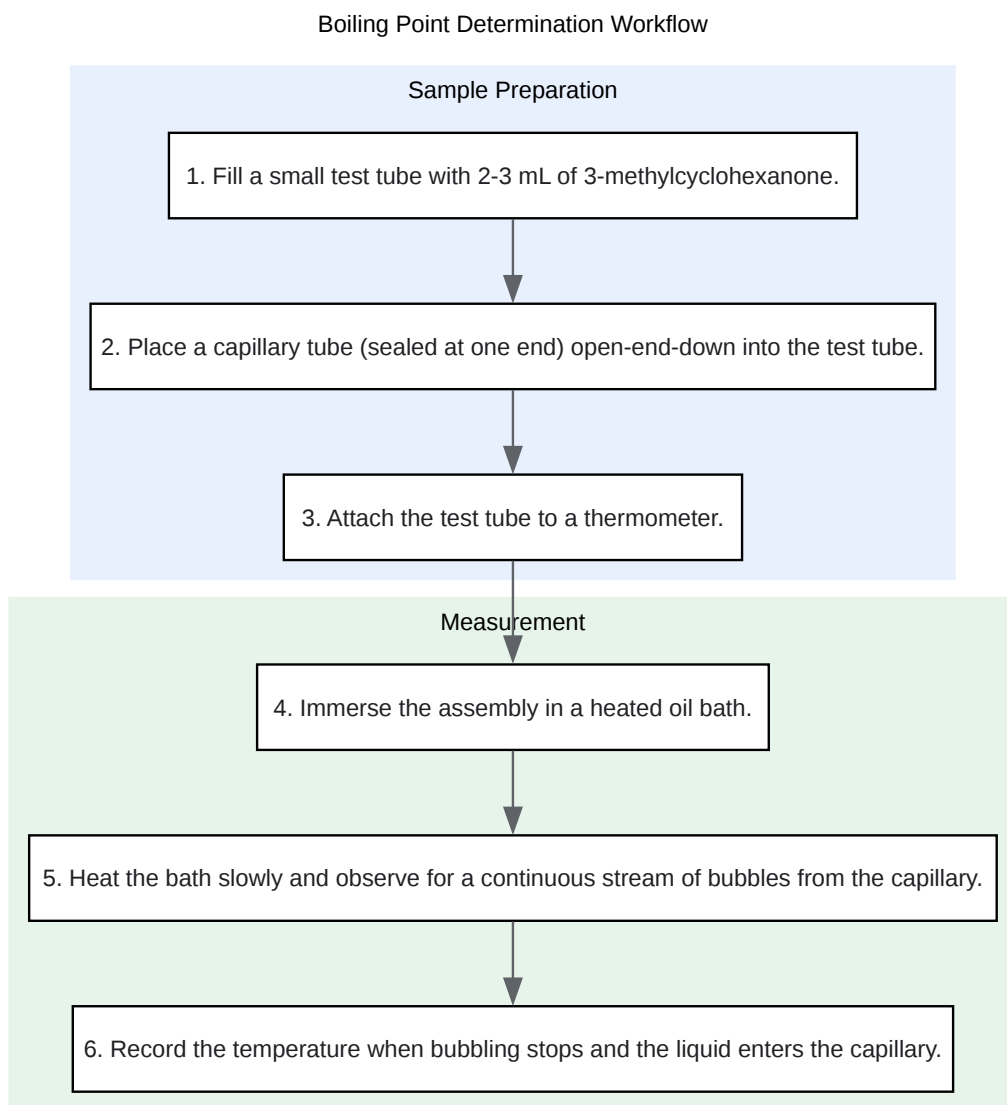
Experimental Determination of Physical Constants

Accurate determination of physical constants is fundamental to verifying the purity and identity of a chemical substance. The following section outlines the standard laboratory protocols for measuring the boiling and melting points of **3-methylcyclohexanone**.

Boiling Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the boiling point of a liquid. The principle behind this method is that the boiling point is reached when the vapor pressure of the liquid equals the atmospheric pressure.

Experimental Workflow:



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination.

Causality in Experimental Choices:

- **Slow Heating:** A slow and steady heating rate ensures that the temperature of the liquid and the thermometer are in thermal equilibrium, leading to an accurate reading.
- **Continuous Bubble Stream:** The initial stream of bubbles indicates that the air trapped in the capillary tube is expanding and escaping. A continuous and rapid stream of bubbles from the capillary tip signifies that the vapor pressure of the liquid is equal to the external pressure, and the liquid is boiling.
- **Temperature Reading upon Liquid Rise:** The boiling point is recorded when the bubbling ceases and the liquid begins to be drawn into the capillary tube. This is because at the boiling point, the vapor pressure of the liquid equals the atmospheric pressure. As the temperature drops slightly, the vapor pressure decreases, and the external pressure forces the liquid into the capillary.

Melting Point Determination

Given that **3-methylcyclohexanone** has a very low melting point ($-73\text{ }^{\circ}\text{C}$), its determination requires a specialized low-temperature apparatus. The general principle involves cooling the sample until it solidifies and then slowly warming it to observe the temperature at which it melts.

Experimental Protocol:

- **Sample Preparation:** A small amount of liquid **3-methylcyclohexanone** is placed in a capillary tube.
- **Cooling:** The capillary tube is placed in a cooling bath (e.g., a mixture of dry ice and acetone or a cryostat).
- **Observation:** The sample is cooled until it completely solidifies.
- **Heating:** The cooling bath is allowed to warm up slowly, or the cryostat temperature is gradually increased.
- **Melting Point Range:** The temperature at which the first drop of liquid appears and the temperature at which the entire solid has melted are recorded. This range is the melting point.

Spectroscopic Characterization

Spectroscopic analysis is indispensable for the structural elucidation and identification of organic compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H NMR spectroscopy of **3-methylcyclohexanone** in CDCl_3 provides characteristic signals corresponding to the different protons in the molecule. The chemical shifts are influenced by the electron-withdrawing effect of the carbonyl group and the position of the methyl group.^[8]

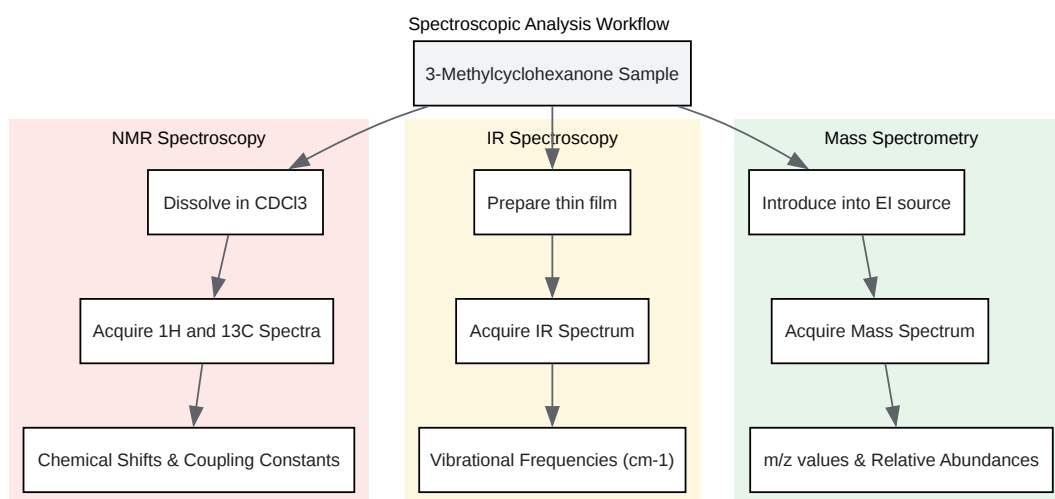
Infrared (IR) Spectroscopy

The IR spectrum of **3-methylcyclohexanone** is characterized by a strong absorption band corresponding to the $\text{C}=\text{O}$ stretching vibration of the ketone, typically appearing around 1710 cm^{-1} . Other significant peaks include those for $\text{C}-\text{H}$ stretching and bending vibrations.^[2]

Mass Spectrometry (MS)

Electron ionization mass spectrometry (EI-MS) of **3-methylcyclohexanone** shows a molecular ion peak (M^+) at $m/z = 112$, corresponding to its molecular weight. The fragmentation pattern provides further structural information.^[8]

Spectroscopic Data Acquisition Workflow:



[Click to download full resolution via product page](#)

Caption: General workflow for spectroscopic characterization.

Synthesis and Chirality

3-Methylcyclohexanone can be synthesized through various methods, including the partial hydrogenation of m-cresol or the oxidation of methylcyclohexane.[1]

As a chiral molecule, **3-methylcyclohexanone** exists as a pair of enantiomers: (R)-(+)-**3-methylcyclohexanone** and (S)-(-)-**3-methylcyclohexanone**. These enantiomers have identical physical properties such as boiling point and density, but they rotate plane-polarized light in opposite directions. The specific rotation of (R)-(+)-**3-methylcyclohexanone** is reported as $[\alpha]_{24/D} +13.5^\circ$ (neat). The synthesis of enantiomerically pure forms is of significant interest in medicinal chemistry, as different enantiomers of a drug can have distinct pharmacological activities.[9]

Safety Information

3-Methylcyclohexanone is a flammable liquid and vapor.[7] It is also classified as causing skin and serious eye irritation, and may cause respiratory irritation.[6]

GHS Hazard Statements:

- H226: Flammable liquid and vapor[6]
- H315: Causes skin irritation[6]
- H319: Causes serious eye irritation[6]
- H335: May cause respiratory irritation[6]

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

This technical guide has provided a comprehensive overview of the key physical constants, analytical methodologies, spectroscopic characteristics, and safety considerations for **3-methylcyclohexanone**. A thorough understanding of these properties is essential for researchers and professionals in drug development and other scientific fields to ensure its safe and effective use in their work.

References

- (n.d.). Learning Space.
- (n.d.). BYJU'S.
- (n.d.). vijaynazare.weebly.com.
- (n.d.). PubChem.
- (2025). ResearchGate.

- (n.d.). PubChem.
- (n.d.). NIST WebBook.
- (n.d.). The Good Scents Company.
- (2025). ChemSynthesis.
- (n.d.). ChemicalBook.
- (n.d.). Wikipedia.
- (n.d.). Sigma-Aldrich.
- (1988). The Journal of Organic Chemistry.
- (n.d.). Sigma-Aldrich.
- (n.d.). NIST/TRC Web Thermo Tables.
- (2003). Chemical Communications.
- (2025). Sigma-Aldrich.
- (n.d.). ResearchGate.
- (2011). The Journal of Physical Chemistry C.
- (n.d.). SpectraBase.
- (2022). Chemistry LibreTexts.
- (2025). Fisher Scientific.
- (2025). Fisher Scientific.
- (n.d.). NIST WebBook.
- (2025). Sigma-Aldrich.

- (n.d.). Echemi.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Methylcyclohexanone - Wikipedia \[en.wikipedia.org\]](#)
- [2. Cyclohexanone, 3-methyl- \[webbook.nist.gov\]](#)
- [3. chemsynthesis.com \[chemsynthesis.com\]](#)
- [4. 3-methyl cyclohexanone, 591-24-2 \[thegoodscentcompany.com\]](#)
- [5. echemi.com \[echemi.com\]](#)
- [6. 3-Methylcyclohexanone | C7H12O | CID 11567 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. 3-甲基环己酮 97% | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [8. 3-METHYLCYCLOHEXANONE\(591-24-2\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [9. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physicochemical Properties of 3-Methylcyclohexanone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7771114/docs#a-comprehensive-technical-guide-to-the-physicochemical-properties-of-3-methylcyclohexanone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)